

# Gibberellin A1: A Core Bioactive Hormone in Plant Development

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## Compound of Interest

Compound Name: Gibberellin A1

Cat. No.: B196259

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**Gibberellin A1** (GA1) is a diterpenoid phytohormone that acts as a primary regulator of plant growth and development. As one of the most biologically active forms of gibberellins, GA1 orchestrates a wide array of physiological processes, including stem elongation, seed germination, and the transition to flowering.<sup>[1][2][3]</sup> Its mechanism of action, involving a de-repression signaling pathway, has been a subject of intensive research, revealing a sophisticated system of hormonal control. This document provides a technical overview of GA1, detailing its biosynthesis, signaling cascade, physiological functions, and the experimental protocols used for its study.

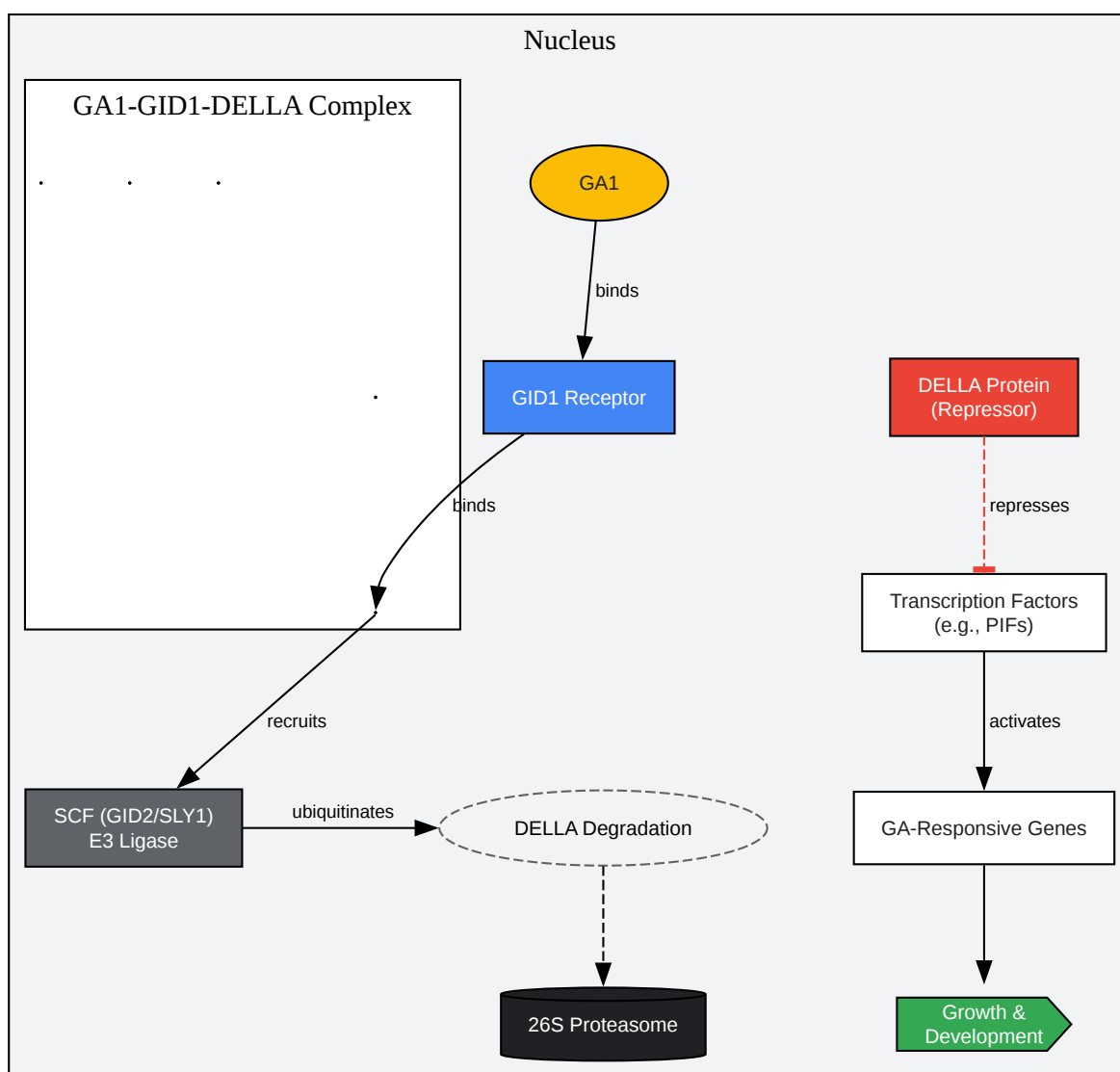
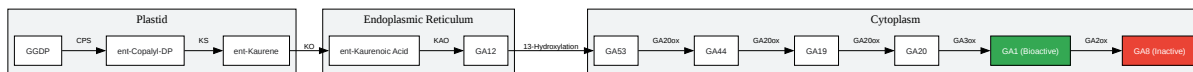
## Biosynthesis of Gibberellin A1

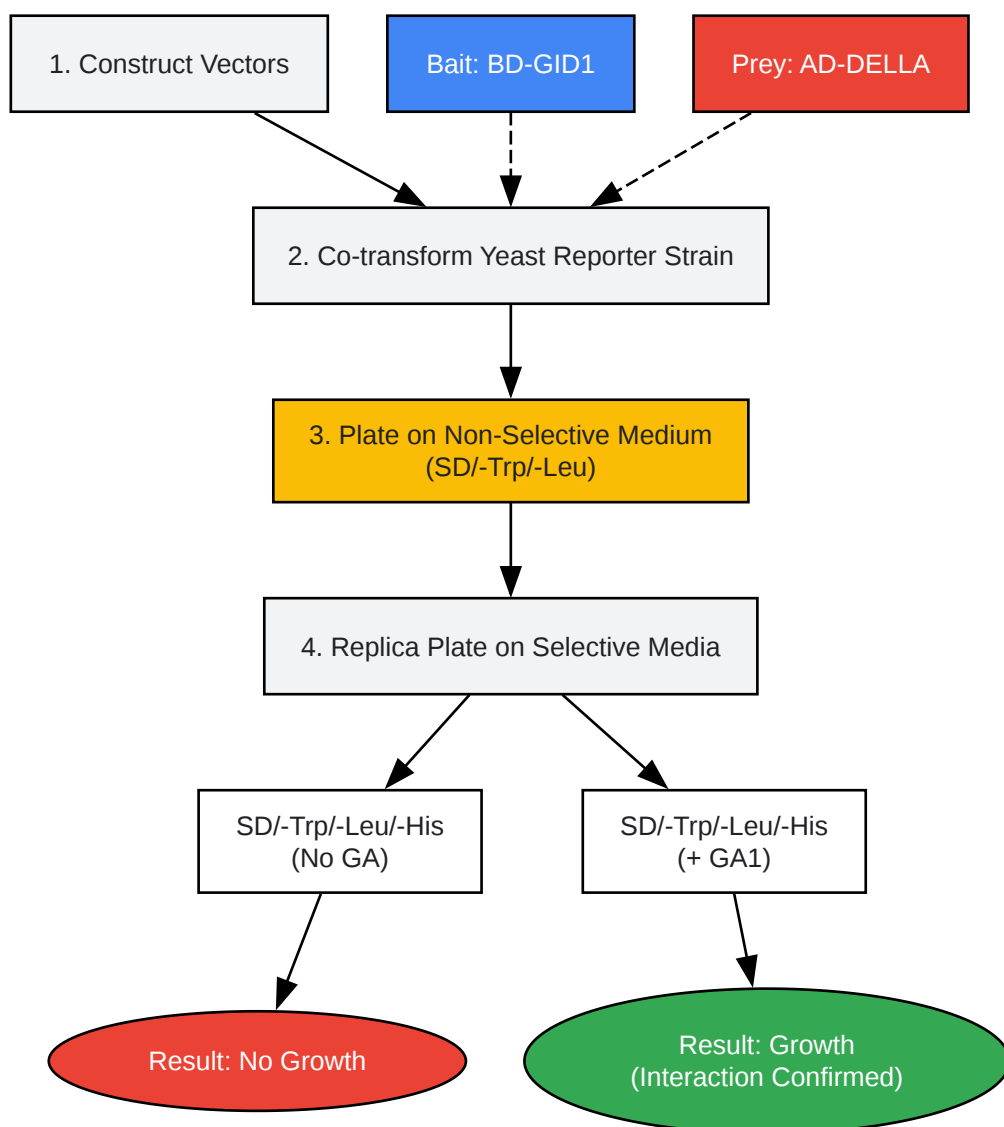
The production of bioactive gibberellins like GA1 is a complex, multi-stage process that occurs in different cellular compartments.<sup>[1][4]</sup> The pathway begins in the plastid, continues on the endoplasmic reticulum, and concludes in the cytoplasm, where the final bioactive forms are synthesized.<sup>[5][6]</sup>

The biosynthesis of GAs in higher plants can be broadly divided into three stages:<sup>[1][4]</sup>

- **Plastid:** Geranylgeranyl diphosphate (GGDP) is converted to ent-kaurene. This initial committed step is catalyzed by the enzymes ent-copalyl diphosphate synthase (CPS) and ent-kaurene synthase (KS).<sup>[4][7]</sup>

- Endoplasmic Reticulum: ent-kaurene is sequentially oxidized by two cytochrome P450 monooxygenases, ent-kaurene oxidase (KO) and ent-kaurenoic acid oxidase (KAO), to form GA12.<sup>[5]</sup> GA12 is the first gibberellin intermediate and a precursor for all other GAs in the pathway.<sup>[5]</sup>
- Cytoplasm: In the final stage, GA12 is converted into various GA intermediates and ultimately into bioactive forms. These reactions are catalyzed by 2-oxoglutarate-dependent dioxygenases (2-ODDs), primarily GA 20-oxidases (GA20ox) and GA 3-oxidases (GA3ox).<sup>[1]</sup><sup>[5]</sup> The pathway can proceed through a non-13-hydroxylation pathway to produce GA4 or a 13-hydroxylation pathway. In the latter, GA12 is converted to GA53, which is then metabolized to GA20. The final step in the formation of bioactive GA1 is the 3 $\beta$ -hydroxylation of its immediate precursor, GA20, a reaction catalyzed by GA3ox.<sup>[1]</sup><sup>[5]</sup>





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